

In-Depth Technical Guide: Pigment Red 52 Disodium Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Pigment Red 52, disodium salt

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This technical guide provides a comprehensive overview of Pigment Red 52 disodium salt (C.I. 15860), a monoazo pigment of significant industrial relevance. This document details its chemical identity, synthesis, and physicochemical properties, presenting data in a structured format for ease of comparison and use in research and development.

Chemical Identity and Molecular Formula

Pigment Red 52 disodium salt is chemically identified as the disodium salt of 2-((3-carboxy-2-hydroxynaphthalen-1-yl)azo)-5-chloro-4-methylbenzenesulfonic acid. It is an important intermediate in the production of other pigments, such as Pigment Red 52:1 (calcium salt) and Pigment Red 52:2 (manganese salt).^[1]

The molecular formula for Pigment Red 52 disodium salt is $C_{18}H_{11}ClN_2Na_2O_6S$.^[2]

Physicochemical Properties

Quantitative data for Pigment Red 52 disodium salt is not extensively available in public literature. The following table summarizes key properties, including comparative data from its closely related calcium salt (Pigment Red 52:1) to provide context for its expected performance characteristics.

Property	Value / Description	Source
Molecular Formula	C ₁₈ H ₁₁ ClN ₂ Na ₂ O ₆ S	[2]
Molecular Weight	464.78 g/mol	[2]
CAS Number	5858-82-2	[2]
Appearance	Brilliant red powder	
Solubility	Soluble in water (yellowish-red solution); Insoluble in ethanol. An aqueous solution forms a dark red precipitate with concentrated hydrochloric acid.[3]	
Heat Resistance	Data for the disodium salt is not specified. For comparison, Pigment Red 52:1 (calcium salt) is noted to have good heat resistance. General heat resistance for pigments can range from 120°C to over 300°C depending on the specific chemical structure and application.[4][5]	
Lightfastness	Data for the disodium salt is not specified. Lightfastness of organic pigments can vary significantly based on the chemical structure, physical form, and the medium in which they are dispersed. Red pigments, in general, are more prone to fading than other colors.	[6]

Experimental Protocols

The synthesis of Pigment Red 52 disodium salt involves a two-stage process: diazotization of an aromatic amine followed by an azo coupling reaction. The following is a detailed protocol for the synthesis of the precursor, Pigment Red 52.

Synthesis of Pigment Red 52[1]

Materials:

- 2-Amino-5-chloro-p-toluenesulfonic acid
- Sodium hydroxide (NaOH)
- Concentrated hydrochloric acid (HCl)
- Sodium nitrite (NaNO_2)
- Amidosulfonic acid
- β -oxynaphthoic acid (3-Hydroxy-2-naphthoic acid)
- Deionized water

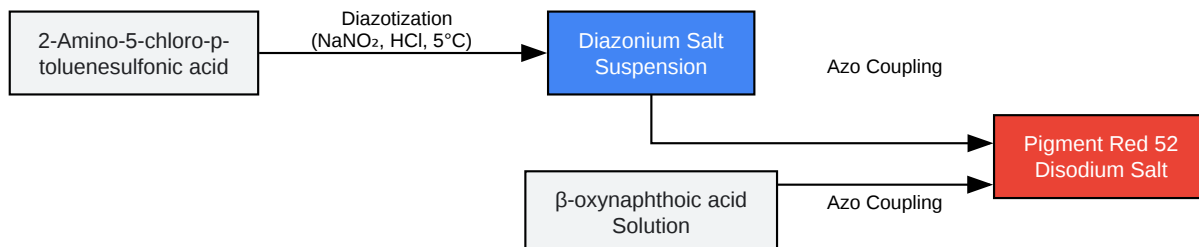
Procedure:

- Diazotization:
 - Dissolve 22.15 g (0.1 mol) of 2-Amino-5-chloro-p-toluenesulfonic acid and 6.4 g of sodium hydroxide in 500 ml of water.
 - Cool the solution to 278 K (5 °C).
 - Slowly add 40 ml of concentrated hydrochloric acid followed by a solution of 7.2 g of sodium nitrite in 100 ml of water.
 - Stir the resulting suspension for 30 minutes at 278 K.
 - Treat the suspension with amidosulfonic acid to destroy any excess nitrous acid.

- Azo Coupling:
 - In a separate vessel, prepare a solution of 18.8 g (0.1 mol) of β -oxynaphthoic acid and 20.1 g of sodium hydroxide in 550 ml of water.
 - Add the diazonium salt suspension dropwise to the β -oxynaphthoic acid solution with constant stirring.
 - The formation of the Pigment Red 52 is observed as a colored precipitate.
 - The resulting product is the disodium salt, Pigment Red 52. Further purification can be achieved through recrystallization.

Synthesis Workflow

The synthesis of Pigment Red 52 disodium salt is a classic example of azo dye formation. The logical relationship between the key steps is illustrated in the following workflow diagram.



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Caption: Synthesis workflow for Pigment Red 52 disodium salt.

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References

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- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Pigment Red 52:1 [dyestuffintermediates.com]
- 4. Heat resistance of pigments [en1.nbchao.com]
- 5. The thermal stability of pigments refers to their ability to withstand high temperatures without undergoing significant changes in their chemical structure or physical properties. This characteristic is crucial for pigments used in various applications, such as coatings, plastics, and inks, where exposure to heat can occur during processing or end-use. A pigment with good thermal stability will maintain its color, consistency, and performance even when subjected to elevated temperatures, ensuring durability and longevity in the final product.- Yuhong Pigment-Organic Pigment R&D and Manufacturing [yhpigment.com]
- 6. kimcrick.com [kimcrick.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Pigment Red 52 Disodium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1497102#molecular-formula-of-pigment-red-52-disodium-salt]

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